

Optimal Prohydrojasmon (PDJ) Concentration for Grapevines: Application Notes and Protocols

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Compound of Interest

Compound Name: Prohydrojasmon

CAS No.: 178602-66-9

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Introduction

Prohydrojasmon (PDJ), a synthetic analog of the plant hormone jasmonic acid, has emerged as a potent plant growth regulator for enhancing fruit quality in grapevines (*Vitis vinifera* L.). Its application is primarily focused on improving fruit color, particularly in red and black grape varieties, by stimulating the biosynthesis of anthocyanins. PDJ offers a cost-effective alternative to other jasmonates like methyl jasmonate (MeJA) and can lead to significant improvements in fruit aesthetics and marketability without negatively impacting key maturity parameters such as berry weight and soluble solids when applied at optimal concentrations. This document provides a comprehensive overview of the recommended application protocols, quantitative effects of varying PDJ concentrations, and the underlying signaling pathways involved in its mode of action.

Data Presentation: Quantitative Effects of Prohydrojasmon on Grapevine Fruit Quality

The following tables summarize the quantitative data from various studies on the application of **Prohydrojasmon** to grapevines. These tables provide a clear comparison of the effects of different PDJ concentrations on key fruit quality parameters.

Table 1: Effects of **Prohydrojasmon** (PDJ) on Table Grapes (Field Trial in Mexico)

Parameter	PDJ Concentration	Control	% Change	Reference
Anthocyanin Content	50 mg/L (96% PDJ)	Untreated	+8%	[1]
Soluble Solids	50 mg/L (96% PDJ)	Untreated	+10%	[1]
Acidity	50 mg/L (96% PDJ)	Untreated	-12%	[1]
Sugar/Acid Ratio	50 mg/L (96% PDJ)	Untreated	+23%	[1]
Single-Grain Weight	50 mg/L (96% PDJ)	Untreated	+8%	[1]
Coloring Period	50 mg/L (96% PDJ)	Untreated	5-6 days earlier	[1]

Table 2: General Application Recommendations for **Prohydrojasmon** on Grapes

Application Method	Recommended Concentration/ Rate	Application Timing	Notes	Reference
Foliar Spray	50 ppm	20d, 30d after flowering, and 20d before harvest (3 applications)	Can be combined with 0.5 ppm brassinosteroid for enhanced effect.	[2]
Foliar Spray	1-2 L/ha (5% PDJ solution)	1-2 applications at the color turning period.	-	[3]
Foliar Spray	Dilution ratio of 1:200 - 1:1500	During the initial coloring stage (10% coloration), repeat after 7-14 days.	Higher concentration is recommended for the initial application.	[4]

Experimental Protocols

This section provides detailed methodologies for the application of **Prohydrojasmon** to grapevines in a research or field setting.

Protocol 1: Field Application of PDJ for Enhanced Color in Table Grapes

Objective: To evaluate the effect of a single PDJ concentration on the color and quality of table grapes under field conditions.

Materials:

- **Prohydrojasmon** (PDJ), 96% purity
- Surfactant/wetting agent (optional, but recommended for better leaf coverage)

- Backpack sprayer or tractor-mounted sprayer
- Personal Protective Equipment (PPE)
- Grapevine plot with a uniform cultivar (e.g., 'Christmas Rose')

Procedure:

- Solution Preparation:
 - Calculate the required amount of PDJ to achieve a final concentration of 50 mg/L (50 ppm).
 - For a 100 L spray tank, dissolve 5 g of 96% PDJ in a small amount of water before adding to the tank.
 - Fill the tank with water to the final volume of 100 L.
 - If using a surfactant, add it to the solution according to the manufacturer's instructions.
- Application Timing:
 - Apply the PDJ solution at the onset of veraison (color turning period), when approximately 10-20% of the berries have started to change color.
- Application Method:
 - Using a calibrated sprayer, apply the solution as a fine mist to the entire grapevine canopy, ensuring thorough coverage of the fruit clusters and leaves.
 - Conduct the application in the early morning or late evening to avoid rapid evaporation and potential phytotoxicity.
- Data Collection:
 - Harvest fruit samples at commercial maturity.
 - Analyze the following parameters:

- Anthocyanin Content: Extract pigments from the berry skin and measure absorbance using a spectrophotometer.
- Total Soluble Solids (TSS): Measure using a refractometer.
- Titratable Acidity (TA): Titrate grape juice with a standard base.
- Berry Weight: Record the average weight of a representative sample of berries.
- Color Index: Use a colorimeter to measure the color of the berry skin.

Protocol 2: In Vitro Grape Berry Culture for PDJ Concentration Screening

Objective: To determine the optimal concentration of PDJ for a specific grapevine cultivar in a controlled laboratory setting.

Materials:

- Grape berries at the onset of veraison
- Sterile culture medium (e.g., Murashige and Skoog medium with modifications)
- **Prohydrojasmon** (PDJ) stock solution
- Sterile petri dishes or culture vessels
- Growth chamber with controlled light and temperature
- Analytical equipment for measuring berry weight, TSS, and anthocyanins.

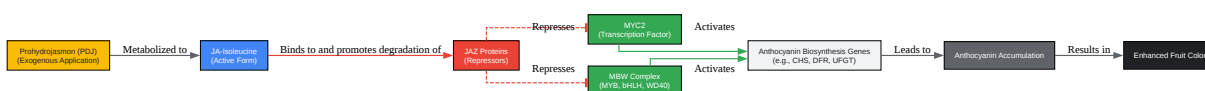
Procedure:

- Berry Sterilization:
 - Surface sterilize the grape berries using a standard protocol (e.g., 70% ethanol for 30 seconds followed by a sodium hypochlorite solution and sterile water rinses).

- Culture Setup:
 - Prepare the culture medium with a range of PDJ concentrations (e.g., 0, 10, 50, 100, 200 μ M).
 - Place individual sterile berries into the culture vessels containing the prepared medium.
- Incubation:
 - Incubate the berries in a growth chamber under controlled conditions (e.g., 25°C, 16-hour photoperiod).
- Data Collection:
 - After a set incubation period (e.g., 7-14 days), collect the berries.
 - Measure berry weight, TSS, and anthocyanin content as described in Protocol 1.
- Analysis:
 - Compare the results across the different PDJ concentrations to identify the optimal dose for the desired outcome (e.g., maximum anthocyanin accumulation without a significant decrease in berry weight).

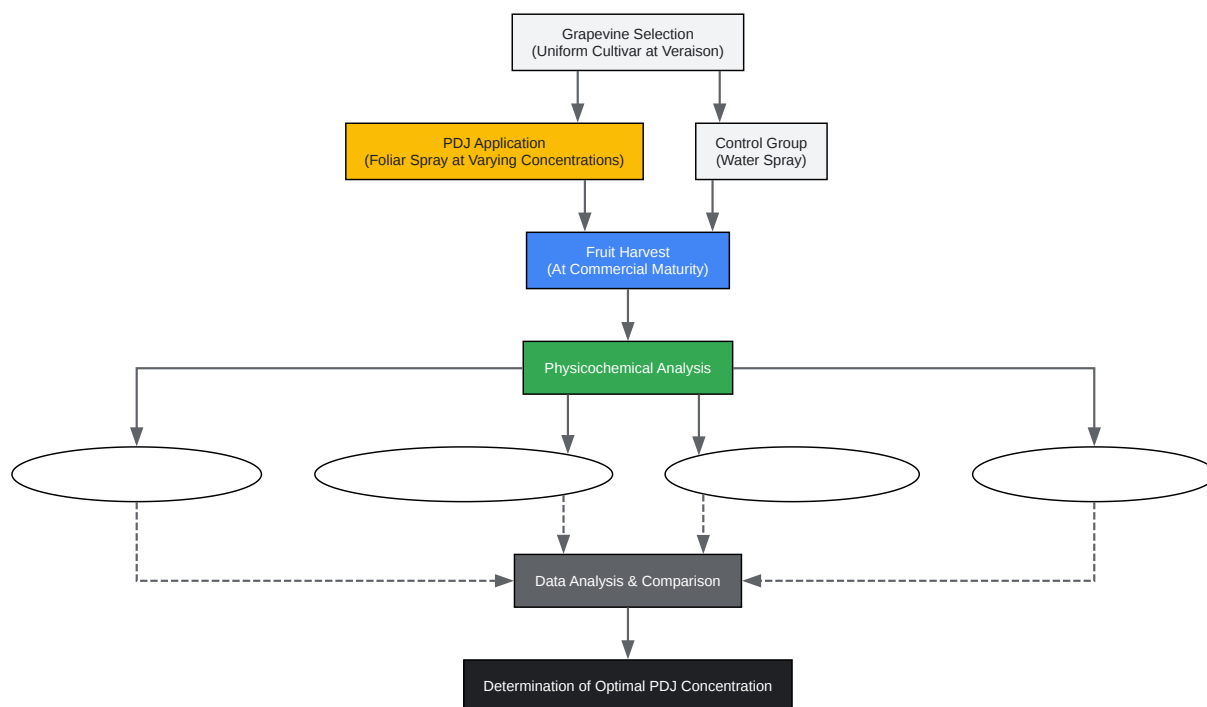
Signaling Pathways and Experimental Workflows

The following diagrams, generated using Graphviz (DOT language), illustrate the jasmonate signaling pathway in grapevines and a typical experimental workflow for evaluating PDJ efficacy.



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Caption: Jasmonate signaling pathway in grapevines leading to enhanced fruit color.



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Caption: Experimental workflow for evaluating the efficacy of **Prohydrojasmon** on grapevines.

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